

Application Notes and Protocols for NI-57 in In Vivo Animal Studies

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Compound of Interest

Compound Name: NI 57

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Introduction

NI-57 is a potent and selective chemical probe for the bromodomains of the Bromodomain and PHD Finger (BRPF) family of proteins, specifically BRPF1, BRPF2 (also known as BRD1), and BRPF3. These BRPF proteins are critical scaffolding components of the MOZ/MORF (Monocytic Leukaemia Zinc Finger Protein/MOZ-Related Factor) histone acetyltransferase (HAT) complexes. By inhibiting the BRPF bromodomains, NI-57 disrupts the interaction of these complexes with acetylated histones, thereby modulating gene transcription. This mechanism of action makes NI-57 a valuable tool for investigating the biological roles of BRPF proteins and their potential as therapeutic targets in various diseases, including cancer.

These application notes provide a comprehensive overview of the available data on NI-57 dosage for in vivo animal studies, including pharmacokinetic profiles and experimental protocols derived from published research.

Data Presentation

Table 1: In Vivo Pharmacokinetics of NI-57 in Mice

Parameter	Intravenous (IV) Administration	Oral (PO) Administration
Dose	1 mg/kg	3 mg/kg
Vehicle	Not specified	Not specified
Animal Model	Female CD-1 Mice	Female CD-1 Mice
Clearance	Low (21 mL/min/kg)	-
Volume of Distribution (Vss)	1.4 L/kg	-
Half-life ($t_{1/2}$)	1.2 hours	-
Maximum Concentration (Cmax)	-	0.63 μ M
Time to Cmax (Tmax)	-	2 hours
Area Under the Curve (AUC _{0-7h})	-	651 ng.h/mL
Oral Bioavailability (F)	-	29%

Data sourced from a thesis from the UCL School of Pharmacy.

Table 2: Summary of NI-57 In Vivo Efficacy Studies

Animal Model	Cancer Type	Dosing Regimen	Key Findings	Reference
Mouse Xenograft	Hepatocellular Carcinoma (HCC)	Not specified in abstract	Decreased SREBF1, FASN, and SCD1 expression. No significant reduction in tumor volume when used as a single agent.[1]	[1]
Mouse Xenograft	Hepatocellular Carcinoma (HCC)	Not specified in abstract	Suppressed expression of downstream targets E2F2 and EZH2.[2][3]	[2][3]

Experimental Protocols

Pharmacokinetic Study of NI-57 in Mice

This protocol is based on the pharmacokinetic data reported for NI-57.

Objective: To determine the pharmacokinetic profile of NI-57 following intravenous and oral administration in mice.

Materials:

- NI-57
- Vehicle for dissolution/suspension (e.g., DMSO, PEG300, Tween-80, Saline)
- Female CD-1 mice
- Standard laboratory equipment for animal dosing and blood collection

Procedure:

- **Animal Acclimatization:** Acclimatize female CD-1 mice to the laboratory conditions for at least one week prior to the experiment.
- **Dose Preparation:**
 - **Intravenous (IV) Formulation:** Prepare a 1 mg/kg solution of NI-57 in a suitable vehicle. A suggested formulation for a suspended solution (2.5 mg/mL) for intraperitoneal or oral administration involves 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[4] A similar vehicle could be adapted for IV administration, ensuring complete dissolution and sterility.
 - **Oral (PO) Formulation:** Prepare a 3 mg/kg suspension of NI-57 in a suitable vehicle.
- **Dosing:**
 - **IV Administration:** Administer a single 1 mg/kg dose of NI-57 via the tail vein.
 - **PO Administration:** Administer a single 3 mg/kg dose of NI-57 via oral gavage.
- **Blood Sampling:** Collect blood samples at various time points post-dosing (e.g., 0.08, 0.25, 0.5, 1, 2, 4, 6, 8, and 24 hours).
- **Plasma Preparation:** Process the blood samples to obtain plasma and store at -80°C until analysis.
- **Bioanalysis:** Quantify the concentration of NI-57 in plasma samples using a validated analytical method, such as LC-MS/MS.
- **Pharmacokinetic Analysis:** Calculate key pharmacokinetic parameters, including clearance, volume of distribution, half-life, C_{max}, T_{max}, and AUC, using appropriate software.

In Vivo Efficacy Study in a Hepatocellular Carcinoma (HCC) Xenograft Model

This protocol is a generalized procedure based on the findings from studies using NI-57 in HCC models.^{[1][2][3]}

Objective: To evaluate the in vivo anti-tumor efficacy of NI-57 in a mouse xenograft model of HCC.

Materials:

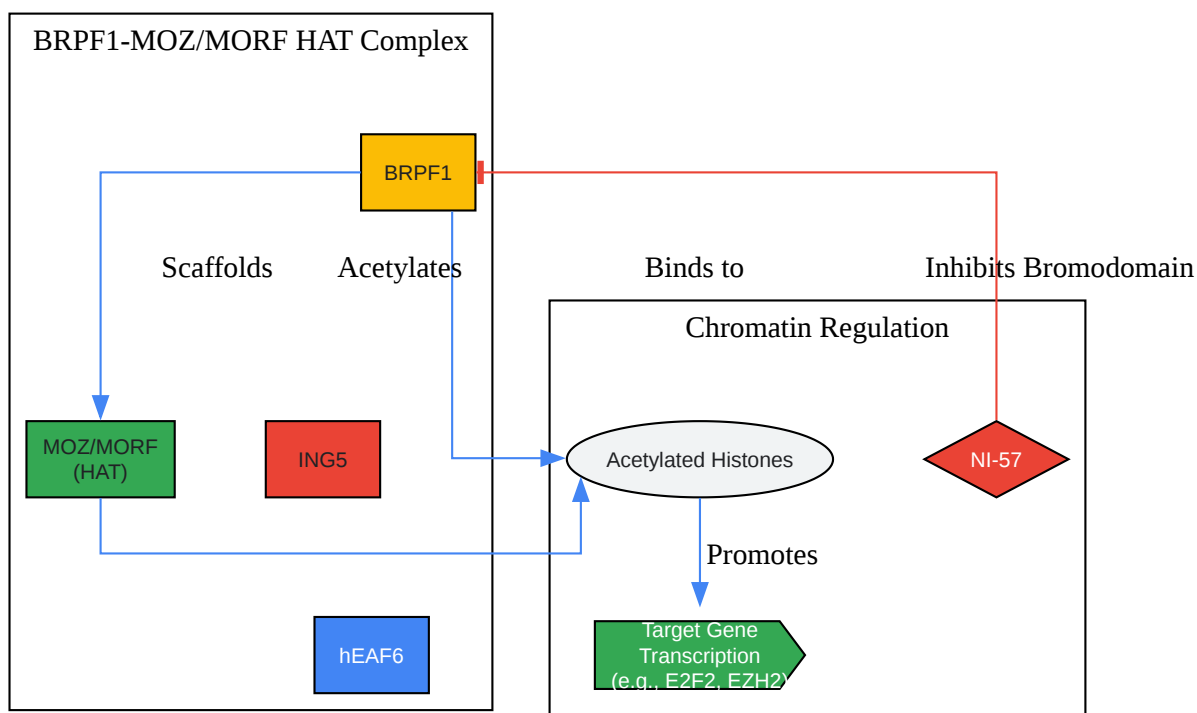
- NI-57
- HCC cell line (e.g., MHCC97L, Huh-7, or Hep3B)
- Immunodeficient mice (e.g., nude or SCID)
- Matrigel (optional)
- Vehicle for NI-57 formulation
- Standard laboratory equipment for cell culture, tumor implantation, and animal monitoring.

Procedure:

- Cell Culture: Culture the chosen HCC cell line under standard conditions.
- Tumor Implantation:
 - Harvest HCC cells and resuspend them in a suitable medium (e.g., PBS or serum-free medium), with or without Matrigel.
 - Subcutaneously inject the cell suspension (e.g., $1-5 \times 10^6$ cells) into the flank of each immunodeficient mouse.
- Tumor Growth Monitoring: Monitor tumor growth by measuring tumor volume with calipers regularly (e.g., 2-3 times per week). Tumor volume can be calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
- Randomization and Treatment:
 - Once tumors reach a predetermined size (e.g., 100-200 mm³), randomize the mice into treatment and control groups.

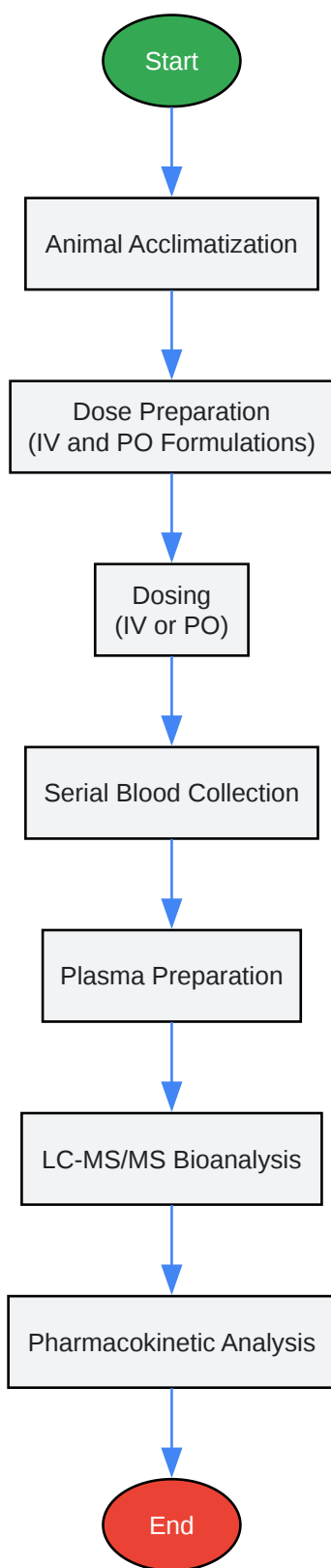
- Treatment Group: Administer NI-57 at a specified dose and schedule (e.g., daily or several times a week) via a suitable route (e.g., oral gavage or intraperitoneal injection). The exact dose and regimen should be determined based on preliminary tolerability studies.
- Control Group: Administer the vehicle alone following the same schedule as the treatment group.
- Efficacy Evaluation:
 - Continue to monitor tumor growth and body weight throughout the study.
 - At the end of the study, euthanize the mice and excise the tumors.
 - Measure the final tumor weight and volume.
- Pharmacodynamic Analysis (Optional):
 - Collect tumor tissue for analysis of target engagement and downstream effects.
 - Perform Western blotting or immunohistochemistry to assess the expression levels of BRPF1 target genes, such as E2F2 and EZH2.^[2]^[3]

Mandatory Visualization



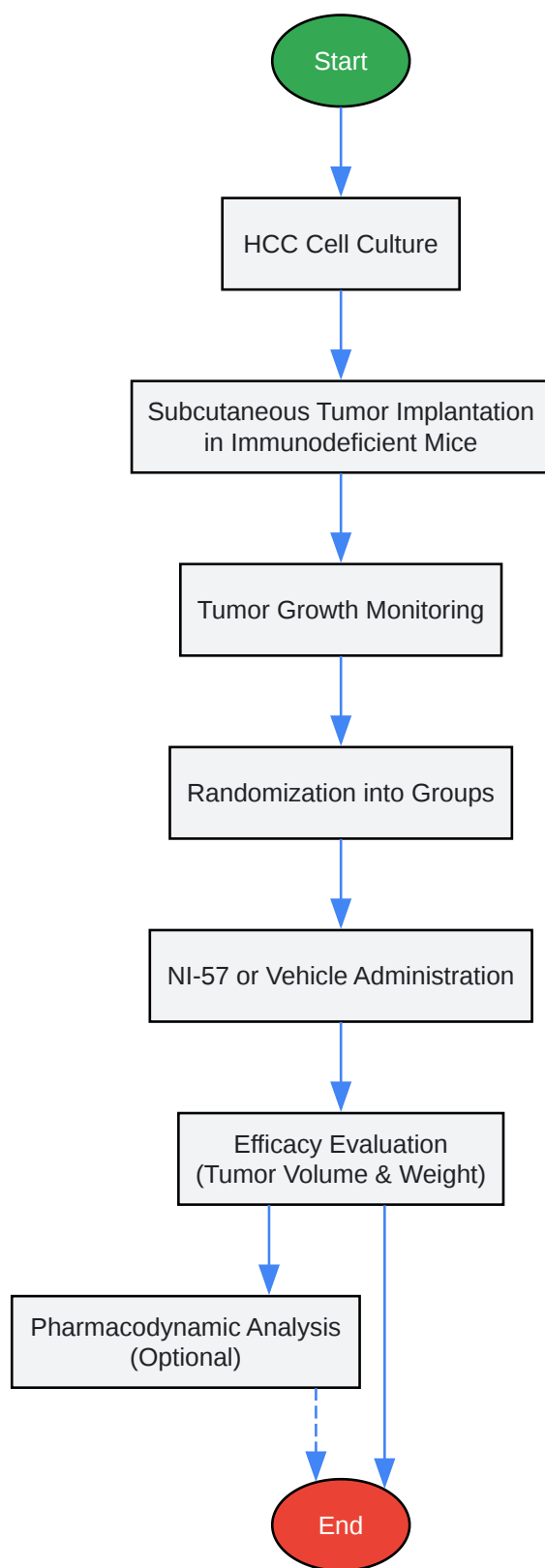
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Caption: Signaling pathway of the BRPF1-MOZ/MORF complex and the inhibitory action of NI-57.



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Caption: Experimental workflow for pharmacokinetic studies of NI-57.



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Caption: Experimental workflow for in vivo efficacy studies of NI-57 in a xenograft model.

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